

# Personal protective equipment for handling Boc-His-OMe

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boc-His-OMe

Cat. No.: B558408

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## Essential Safety and Handling Guide for Boc-His-OMe

For researchers and scientists in drug development, the proper handling of chemical reagents like N- $\alpha$ -t-Butoxycarbonyl-L-histidine methyl ester (**Boc-His-OMe**) is fundamental to ensuring laboratory safety and procedural integrity. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans for **Boc-His-OMe** (CAS No. 2488-14-4).

While some safety data sheets (SDS) indicate that **Boc-His-OMe** is not classified as a hazardous substance under OSHA's Hazard Communication Standard, it is prudent to handle it with care to mitigate any potential risks.<sup>[1]</sup> Conflicting information exists for similar di-protected compounds, which are listed with potential hazards including carcinogenicity, mutagenicity, and skin and eye irritation.<sup>[2]</sup> Therefore, a cautious approach is recommended.

## Hazard Summary & Quantitative Data

Although specific occupational exposure limits for **Boc-His-OMe** have not been established, it is advisable to minimize exposure.<sup>[2]</sup> The following table summarizes key data for this compound.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>19</sub> N <sub>3</sub> O <sub>4</sub>	[3]
Molecular Weight	269.30 g/mol	[3][4]
Physical Form	Solid, white to off-white powder	[4]
CAS Number	2488-14-4	[1][3][5]
Storage Temperature	Store in a cool, dry place. Some sources recommend 0-8°C.	[2][6]

## Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE should be worn when handling **Boc-His-OMe**:

Category	Requirement	Rationale
Eye Protection	Chemical safety goggles or glasses conforming to EN 166 (EU) or NIOSH (US).	To prevent eye irritation from potential dust particles.[7][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.	To prevent skin contact and potential irritation.[1][7][8]
Respiratory Protection	Use in a well-ventilated area. If dust is generated or exposure limits are exceeded, a NIOSH-approved respirator is recommended.	To avoid inhalation of dust which may cause respiratory tract irritation.[8][9]
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.[8]
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	To prevent accidental ingestion.[8]

# Operational Plan: Step-by-Step Handling Procedures

All work with **Boc-His-OMe** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)

## 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Segregate from incompatible materials, particularly strong oxidizing agents.[\[8\]](#)[\[9\]](#)

## 2. Handling and Use:

- Ensure adequate ventilation.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Weigh the compound in a ventilated enclosure.
- Use non-sparking tools.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

## 3. First-Aid Measures:

- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor.[\[7\]](#)
- Following skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[\[7\]](#)
- Following eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[1\]](#)

- If ingested: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1]

## Disposal Plan

The primary method for the disposal of **Boc-His-OMe** waste is through a licensed and reputable chemical waste disposal company.[2] Under no circumstances should this chemical be disposed of in the general trash or poured down the drain.[8]

### 1. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **Boc-His-OMe**, including residual product, gloves, weighing papers, and disposable labware, in a dedicated, leak-proof, and clearly labeled hazardous waste container.[2][8]
- Liquid Waste: Solutions containing **Boc-His-OMe** should be collected in a separate, sealed, and appropriately labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office. [2]

### 2. Storage of Waste:

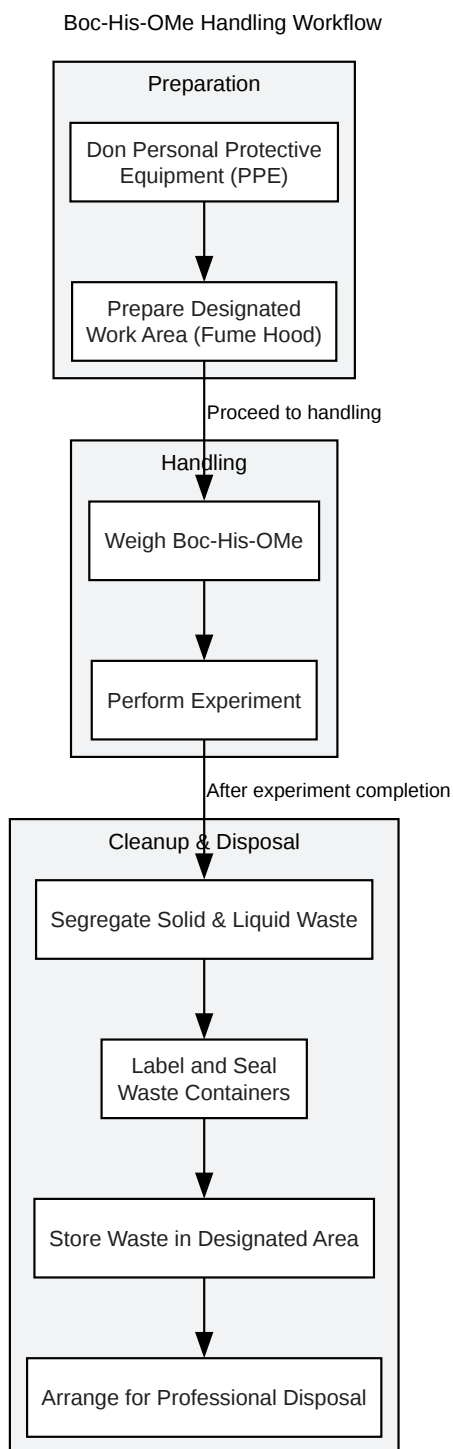
- Store waste containers in a designated satellite accumulation area within the laboratory.[2]
- Ensure containers are tightly sealed to prevent leaks or spills.[2]
- Segregate from incompatible materials.[2]

### 3. Final Disposal:

- Arrange for the pickup of the hazardous waste container with your institution's EHS office or their designated licensed chemical waste disposal contractor.[8]
- The final disposal will likely involve incineration at a permitted facility to ensure the complete destruction of the compound.[8]

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **Boc-His-OMe** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Boc-His-OMe**.

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Address: 3281 E Guasti Rd  
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